

Introduction: Contextualizing a Key Synthetic Building Block

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Compound of Interest

Compound Name: 6-Bromo-1,3-dichloroisoquinoline

CAS No.: 552331-05-2

Cat. No.: B1284304

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6-Bromo-1,3-dichloroisoquinoline is a halogenated heterocyclic compound that serves as a valuable intermediate in medicinal chemistry and materials science. Its isoquinoline core is a privileged structure found in numerous biologically active molecules, and the presence of three distinct halogen atoms—one bromine and two chlorines—at specific positions provides a rich platform for selective chemical modification. The differential reactivity of the C-Br versus C-Cl bonds allows for sequential, site-selective functionalization, primarily through palladium-catalyzed cross-coupling reactions.^{[1][2]} This makes it an indispensable precursor for constructing complex molecular architectures, particularly in the development of kinase inhibitors for oncology research.^{[1][3]}

However, the same reactivity that makes this compound synthetically useful also necessitates a thorough understanding of its potential hazards. This guide provides a comprehensive overview of the chemical properties, safety protocols, and handling procedures for **6-Bromo-1,3-dichloroisoquinoline**, designed for researchers and drug development professionals. The protocols herein are grounded in established safety standards and validated synthetic methodologies to ensure both personal safety and experimental integrity.

Section 1: Chemical and Physical Properties

A precise understanding of a compound's properties is the foundation of its safe handling. **6-Bromo-1,3-dichloroisoquinoline** is an off-white to gray solid at room temperature.[4] Key identifying and physical data are summarized below.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	6-Bromo-1,3-dichloroisoquinoline	[5]
CAS Number	552331-05-2	[5][6]
Molecular Formula	C ₉ H ₄ BrCl ₂ N	[5][6]
Molecular Weight	276.94 g/mol	[5][6]
Appearance	Off-white to gray solid	[4]
Melting Point	124-128 °C	[4][5]
Boiling Point	383.4 ± 37.0 °C (Predicted)	[4]
Density	1.765 ± 0.06 g/cm ³ (Predicted)	[4]
SMILES String	<chem>Clc1cc2cc(Br)ccc2c(Cl)n1</chem>	[5]
InChI Key	YRSSIZNHQQNESH-UHFFFAOYSA-N	[5]

Section 2: Comprehensive Hazard Assessment and Safety Protocols

6-Bromo-1,3-dichloroisoquinoline is classified as a hazardous substance.[5][7] Adherence to stringent safety protocols is mandatory to mitigate risks associated with its handling.

GHS Classification and Hazard Statements

The compound is classified as acutely toxic if swallowed and causes significant skin and eye damage.[5] It may also cause respiratory irritation. The Globally Harmonized System (GHS)

classifications are summarized in Table 2.

Signal Word: Danger[5]

Table 2: GHS Hazard Classifications

Hazard Class	Code	Description	Source(s)
Acute Toxicity, Oral	H301	Toxic if swallowed	[5]
Skin Irritation	H315	Causes skin irritation	[5]
Serious Eye Damage	H318	Causes serious eye damage	[5]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[5]
Chronic Aquatic Toxicity	H413	May cause long lasting harmful effects to aquatic life	[5]

Personal Protective Equipment (PPE)

The causality behind PPE selection is risk mitigation. Given the compound's hazard profile, a multi-layered approach to personal protection is essential.

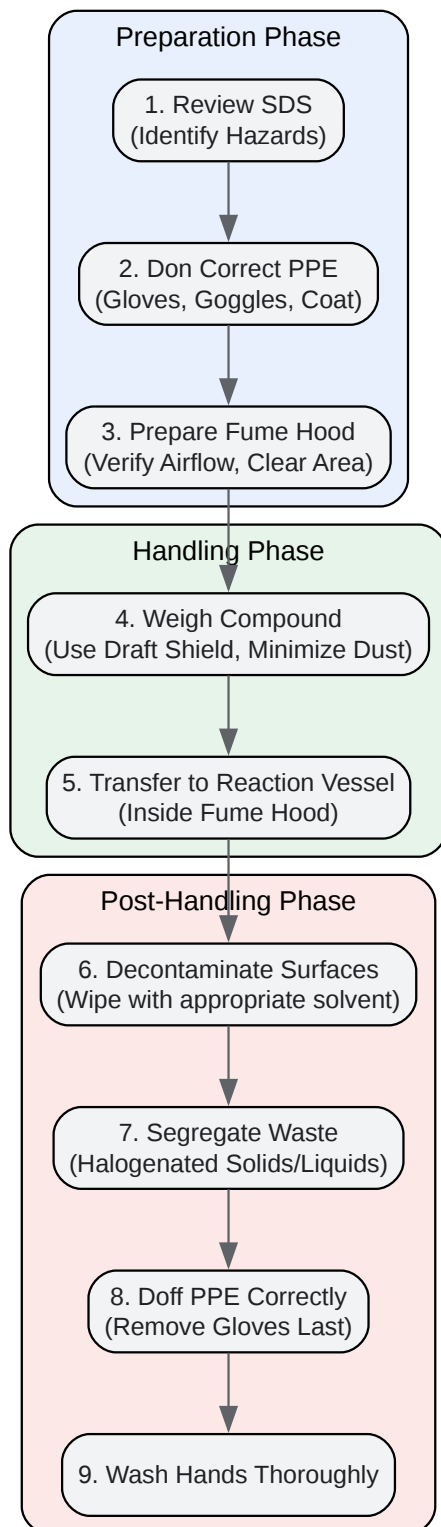
Table 3: Recommended Personal Protective Equipment

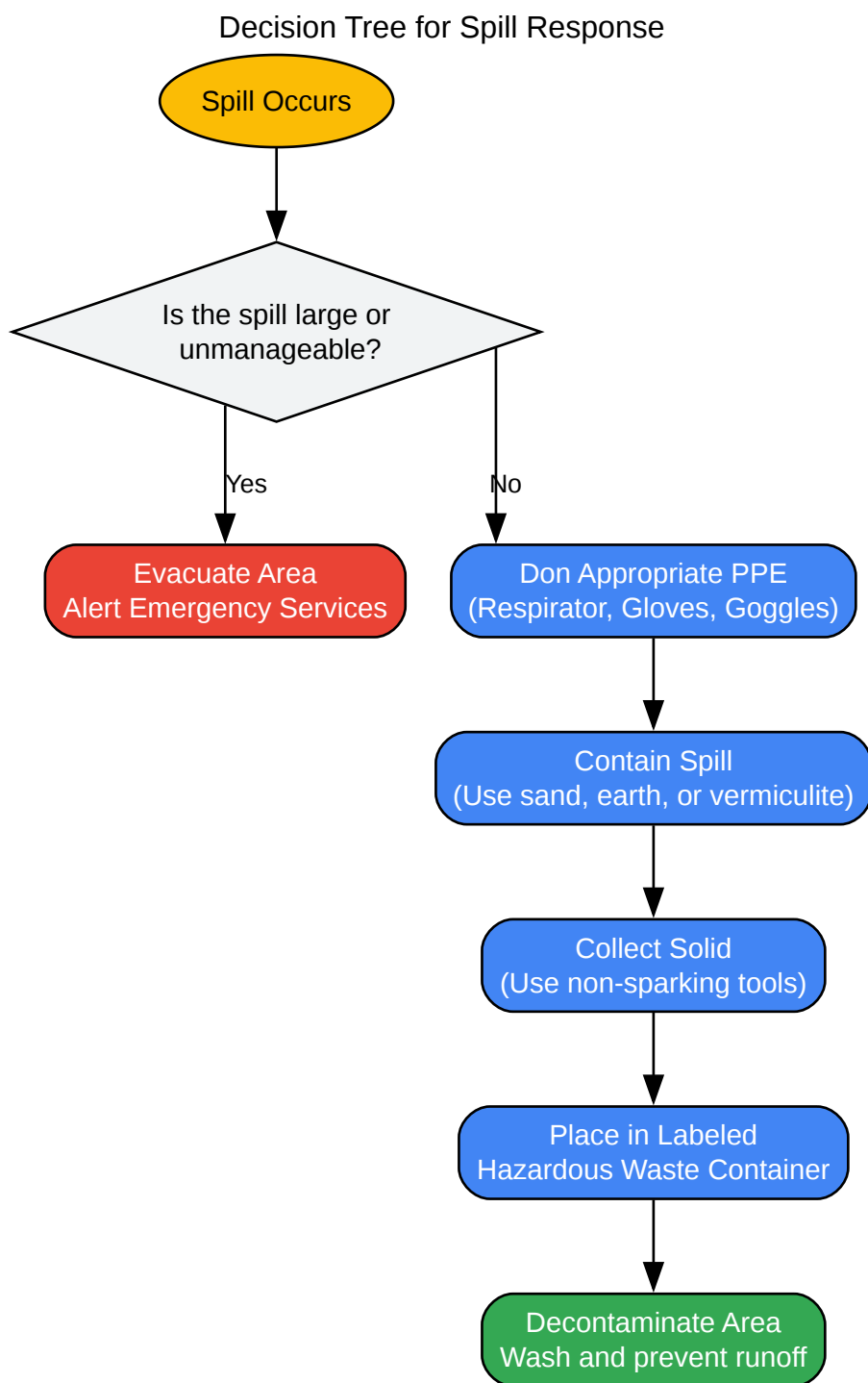
Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Safety glasses with side-shields and a face shield.	Protects against splashes and airborne dust particles that can cause irreversible eye damage.[5]
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm).	Provides a barrier against skin contact, which can cause irritation.[5] Always inspect gloves for tears before use and practice proper glove removal technique to avoid self-contamination.
Respiratory Protection	Type P2 (EN 143) respirator cartridges or NIOSH-approved respirator.	Required when handling outside of a certified chemical fume hood or when dust generation is likely, to prevent respiratory tract irritation.[5]
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes.	Prevents accidental skin exposure. A flame-retardant lab coat is recommended.

Safe Handling and Storage Workflow

A self-validating workflow ensures that safety checks are integrated at every step. The following protocol should be adopted for all operations involving this compound.

Workflow for Handling 6-Bromo-1,3-dichloroisoquinoline





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Caption: Logical steps for responding to an accidental spill.

Protocol for Minor Spills:

- Evacuate and Ventilate: Clear the immediate area of personnel and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition. [8]3. Containment: Use dry clean-up procedures. Cover the spill with an inert absorbent material like sand, earth, or vermiculite. Avoid generating dust. [8]4. Collection: Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal. [8]5. Decontamination: After collection, decontaminate the area and all equipment used. Wash the area and prevent runoff into drains. [8]

Section 4: Reactivity and Synthetic Applications

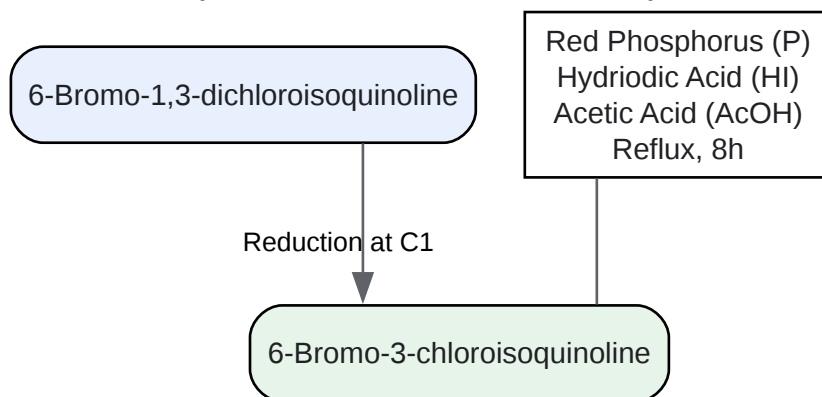
The synthetic utility of **6-Bromo-1,3-dichloroisoquinoline** lies in the differential reactivity of its halogen substituents. In palladium-catalyzed cross-coupling reactions, the reactivity order is generally C-Br > C-Cl. [1][2] This allows for selective substitution at the C-6 position while leaving the C-1 and C-3 chloro groups intact for subsequent transformations.

A common application is its use as a precursor for other substituted isoquinolines. For example, it can be selectively reduced to remove the chlorine at the 1-position.

Experimental Protocol: Selective Reduction to 6-Bromo-3-chloroisoquinoline

This protocol is adapted from a known synthetic procedure and demonstrates a typical transformation involving the title compound. [9] The causality for using red phosphorus and hydriodic acid is their established efficacy as a reducing system for dehalogenating activated chloro-aromatic systems.

Synthetic Transformation Pathway



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Sources

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